

# physical and chemical properties of Macedonic acid

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## Compound of Interest

Compound Name: *Macedonic acid*

Cat. No.: *B15595025*

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## An In-depth Technical Guide to Macedonic Acid

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Macedonic acid**, a naturally occurring pentacyclic triterpenoid of the oleanane class, presents a subject of interest for phytochemical and pharmacological research. This document provides a comprehensive overview of the known physical and chemical properties of **Macedonic acid**. While specific experimental protocols for its synthesis and detailed biological activities remain areas for further investigation, this guide consolidates the available data on its characteristics and the broader context of oleanane triterpenoids' biological significance.

### Chemical and Physical Properties

**Macedonic acid**, systematically named 3,19-Dihydroxy-oleana-11,13(18)-dien-28-oic acid, is a complex organic molecule with a rich stereochemistry. Its properties are summarized below.

### Chemical Identification

Property	Value
IUPAC Name	3,19-Dihydroxy-oleana-11,13(18)-dien-28-oic acid
Synonyms	Macedonic acid
CAS Number	26553-68-4, 39022-00-9[1]
Chemical Formula	C <sub>30</sub> H <sub>46</sub> O <sub>4</sub>
Molecular Weight	470.69 g/mol
InChI Key	QWQDOXKORDLUFG-JKBYBQJKSA-N[1]

## Physicochemical Data

A comprehensive experimental determination of all physical properties of **Macedonic acid** is not readily available in the public literature. The data presented here are based on available information and computational predictions.

Property	Value	Source
pKa	4.777	Computational Prediction[1]
XLogP	6.125	Computational Prediction[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	Experimental

Note: Specific quantitative solubility data (e.g., in mg/mL) is not currently available.

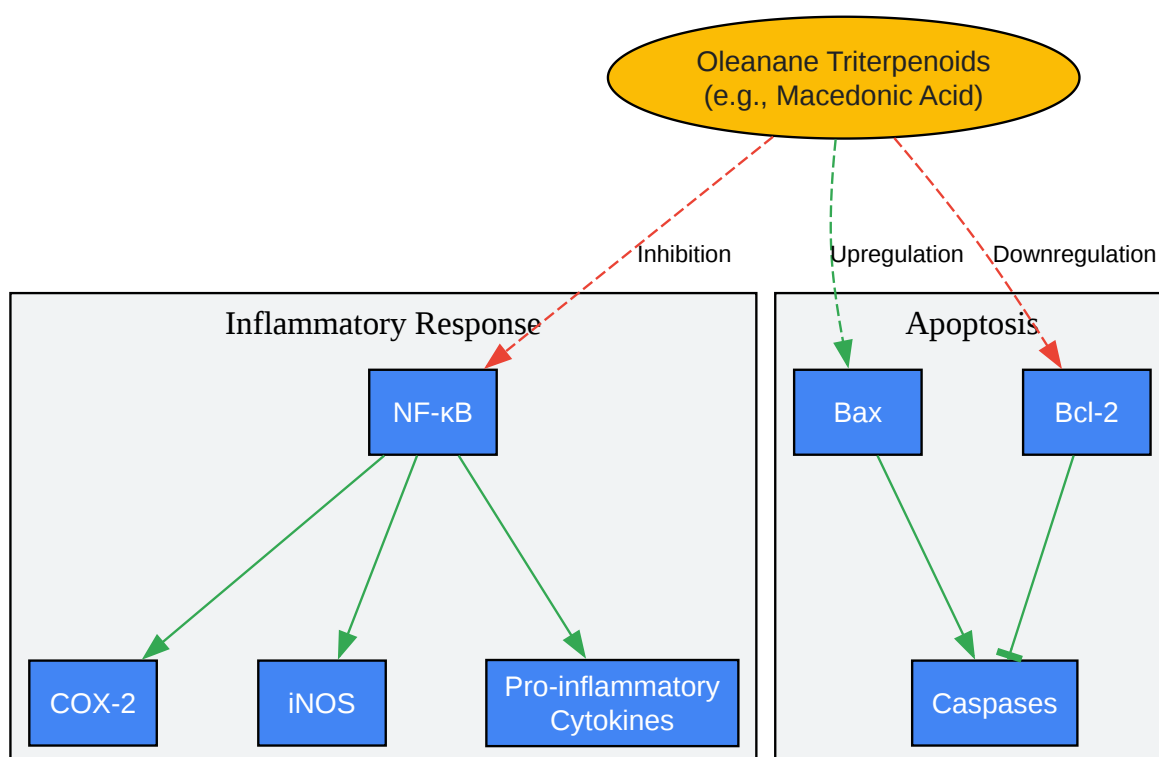
## Spectral Data

Detailed experimental NMR and mass spectrometry data for **Macedonic acid** are not widely published. Researchers are advised to perform their own spectral analysis upon isolation or synthesis of the compound.

## Experimental Protocols

## Isolation

**Macedonic acid** is an oleanane-type triterpenoid. While a specific protocol for the isolation of **Macedonic acid** is not detailed in the available literature, the general methodology for isolating oleanane triterpenoids from plant sources can be adapted. A general workflow is proposed below.



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## References

- 1. Mimicking Nature in Reshaping the Triterpene Skeleton: Synthesis of a Class of Unnatural Oleanane Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [physical and chemical properties of Macedonic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15595025#physical-and-chemical-properties-of-macedonic-acid]

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